

Essential Guide to the Proper Disposal of TVB-3166

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Compound of Interest

Compound Name: TVB-3166

Cat. No.: B15577848

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This document provides comprehensive guidance for researchers, scientists, and drug development professionals on the proper and safe disposal of **TVB-3166**. Adherence to these procedures is crucial for maintaining laboratory safety and ensuring environmental compliance. **TVB-3166**, an inhibitor of fatty acid synthase (FASN), is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, standard laboratory precautions should always be observed during its handling and disposal.

Physicochemical Properties of TVB-3166

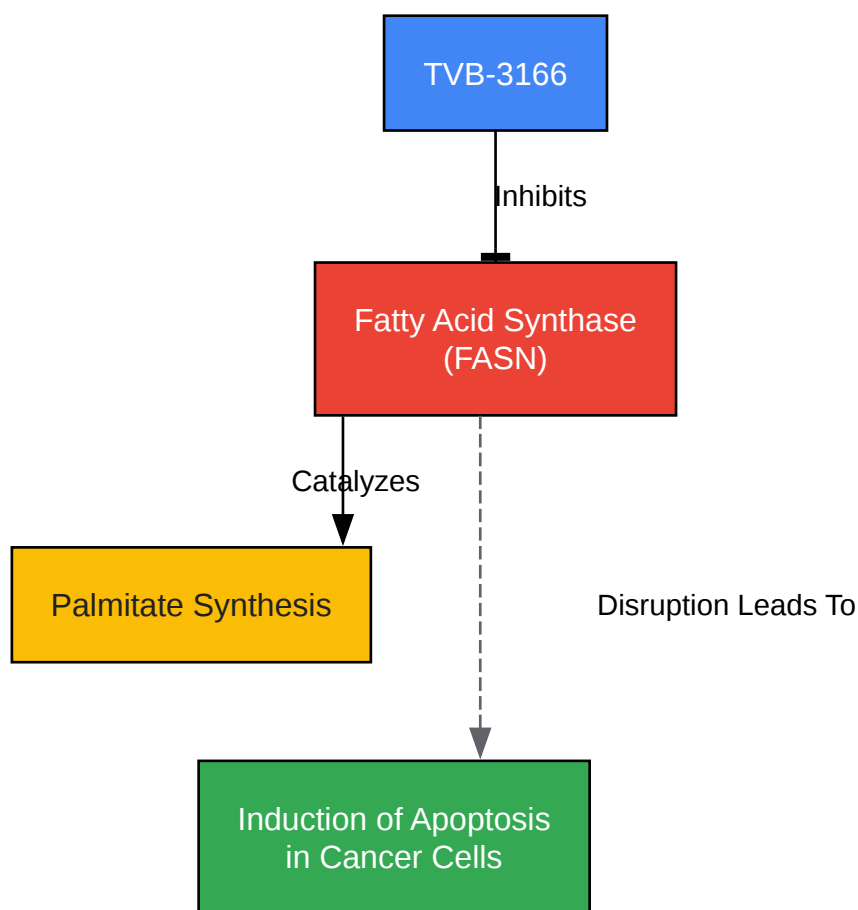
A summary of the key physical and chemical properties of **TVB-3166** is presented below. This information is essential for its correct handling and storage.

Property	Value
Chemical Name	4-[1-[5-(4,5-dimethyl-1H-pyrazol-3-yl)-2,4-dimethylbenzoyl]-3-azetidiny]-benzonitrile[1]
CAS Number	1533438-83-3[1][2]
Molecular Formula	C ₂₄ H ₂₄ N ₄ O[1][2]
Molecular Weight	384.5 g/mol [1]
Appearance	A solid[1]
Solubility	DMSO: 5 mg/ml[1]
Purity	99.88%[3]
Storage	Store at -20°C for up to 1 year, or at -80°C for up to 2 years.[4]

Mechanism of Action: FASN Inhibition

TVB-3166 functions as a potent and selective inhibitor of fatty acid synthase (FASN).[1][3][4]

This enzyme is critical in the de novo synthesis of palmitate, a saturated fatty acid. By inhibiting FASN, **TVB-3166** disrupts lipid metabolism, which can induce apoptosis in cancer cells that overexpress this enzyme.[1][5]



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Caption: Simplified signaling pathway of **TVB-3166** as a FASN inhibitor.

Step-by-Step Disposal Protocol for TVB-3166

While **TVB-3166** is not classified as hazardous, it is imperative to follow these steps to ensure safe disposal and minimize environmental impact. This protocol is designed for research quantities of the compound.

Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure you are wearing the appropriate personal protective equipment.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for integrity before use and dispose of contaminated gloves in accordance with laboratory procedures.^[2]

- Eye Protection: Safety glasses or goggles must be worn.^[2]
- Lab Coat: A standard laboratory coat should be worn to protect from potential contamination.

Waste Collection

Proper segregation and collection of chemical waste are fundamental to safe disposal.

- Solid Waste:
 - For unused or expired solid **TVB-3166**, carefully sweep the material and place it into a designated, well-labeled, and securely sealed container for chemical waste.^[2] Avoid generating dust during this process.^[2]
 - Contaminated materials such as weigh boats, pipette tips, and empty vials should also be collected in this container.
- Liquid Waste:
 - Solutions of **TVB-3166** (e.g., dissolved in DMSO) should be collected in a separate, sealed, and clearly labeled container for liquid chemical waste.
 - Do not mix with other incompatible waste streams.

Labeling and Storage of Waste

Accurate labeling and safe temporary storage of waste are critical for regulatory compliance and the safety of all laboratory personnel.

- Labeling: Clearly label the waste container with "**TVB-3166** Waste" and include the primary solvent if it is a liquid waste.
- Storage: Store the sealed waste container in a designated, well-ventilated secondary containment area, away from incompatible materials, until it is collected by your institution's environmental health and safety (EHS) department.

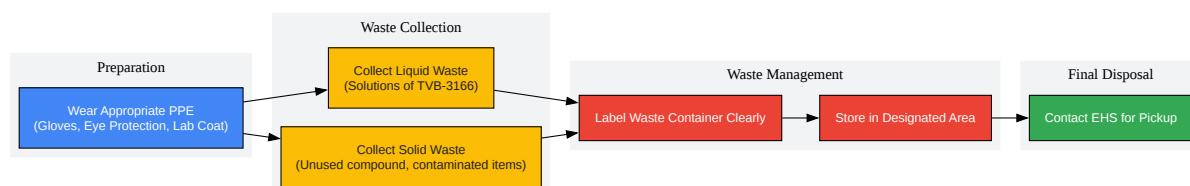
Final Disposal

The final disposal of the collected waste must be conducted through your institution's official channels.

- EHS Collection: Contact your institution's EHS department to arrange for the pickup and disposal of the **TVB-3166** waste.
- Regulatory Compliance: Adhere to all local, state, and federal regulations regarding chemical waste disposal.

Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **TVB-3166**.



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Caption: Procedural workflow for the safe disposal of **TVB-3166**.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Containment: For a solid spill, carefully pick up the material mechanically. For a liquid spill, absorb it with an inert material.
- Cleaning: Clean the affected area thoroughly.

- Disposal: Collect all cleanup materials in a sealed container and dispose of them as chemical waste.
- Environmental Precautions: Do not allow the substance to enter sewers or surface and ground water.

By adhering to these guidelines, you contribute to a safe and compliant laboratory environment. Always consult your institution's specific safety and disposal protocols.

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